

# Myristoylcarnitine: A Technical Guide to its Discovery, Characterization, and Biological Significance

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Myristoylcarnitine**

Cat. No.: **B1233240**

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

## Executive Summary

**Myristoylcarnitine** (C14-carnitine) is a long-chain acylcarnitine that plays a crucial role in cellular energy metabolism, specifically in the transport of myristic acid, a 14-carbon saturated fatty acid, into the mitochondria for  $\beta$ -oxidation. Initially identified as an intermediate in fatty acid metabolism, recent research has unveiled its broader biological activities, implicating it in various physiological and pathological processes. Elevated levels of **myristoylcarnitine** have been associated with metabolic disorders such as type 2 diabetes and insulin resistance. Furthermore, it has been shown to activate pro-inflammatory signaling pathways, suggesting its potential role as a mediator in inflammatory conditions. This technical guide provides an in-depth overview of the discovery and initial characterization of **myristoylcarnitine**, its biological functions, and detailed experimental protocols for its study.

## Discovery and Initial Characterization

Acylcarnitines were first discovered over 70 years ago as essential molecules in the transport of fatty acids across the inner mitochondrial membrane, a process critical for energy production.<sup>[1]</sup> **Myristoylcarnitine**, as a specific long-chain acylcarnitine, was identified through the analysis of metabolic intermediates. It is formed by the esterification of myristic acid to carnitine.<sup>[1]</sup>

## Physicochemical Properties

**Myristoylcarnitine** is an O-acylcarnitine with the chemical formula C<sub>21</sub>H<sub>41</sub>NO<sub>4</sub>.<sup>[2]</sup> Its structure consists of a myristoyl group attached to the hydroxyl group of L-carnitine.

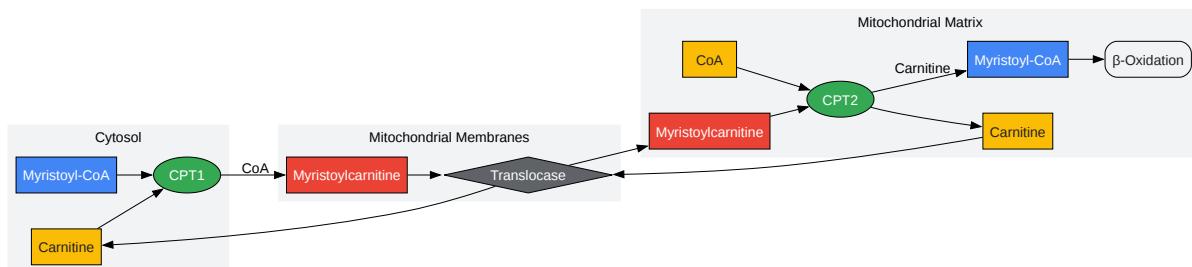
Property	Value	Reference
Molecular Formula	C <sub>21</sub> H <sub>41</sub> NO <sub>4</sub>	<a href="#">[2]</a>
Molecular Weight	371.6 g/mol	<a href="#">[2]</a>
IUPAC Name	3-carboxy-2-(tetradecanoyloxy)propyltrimethylammonium	<a href="#">[2]</a>
InChIKey	PSHXNVGSVNEJBD-UHFFFAOYSA-N	<a href="#">[2]</a>
SMILES	<chem>CCCCCCCCCCCCC(=O)OC(CC(=O)[O-])C--INVALID-LINK--(C)C</chem>	<a href="#">[2]</a>

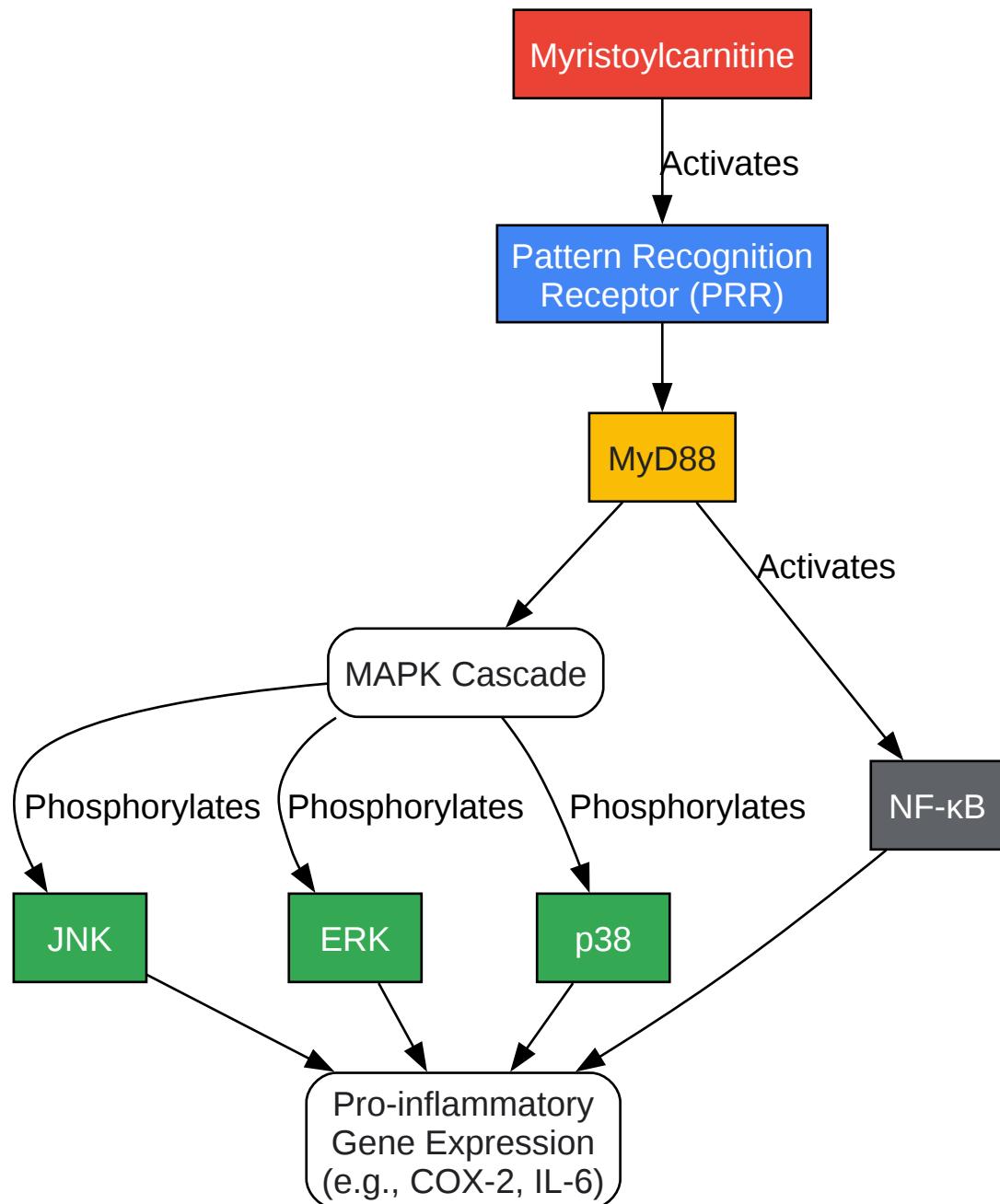
## Biological Role and Signaling Pathways

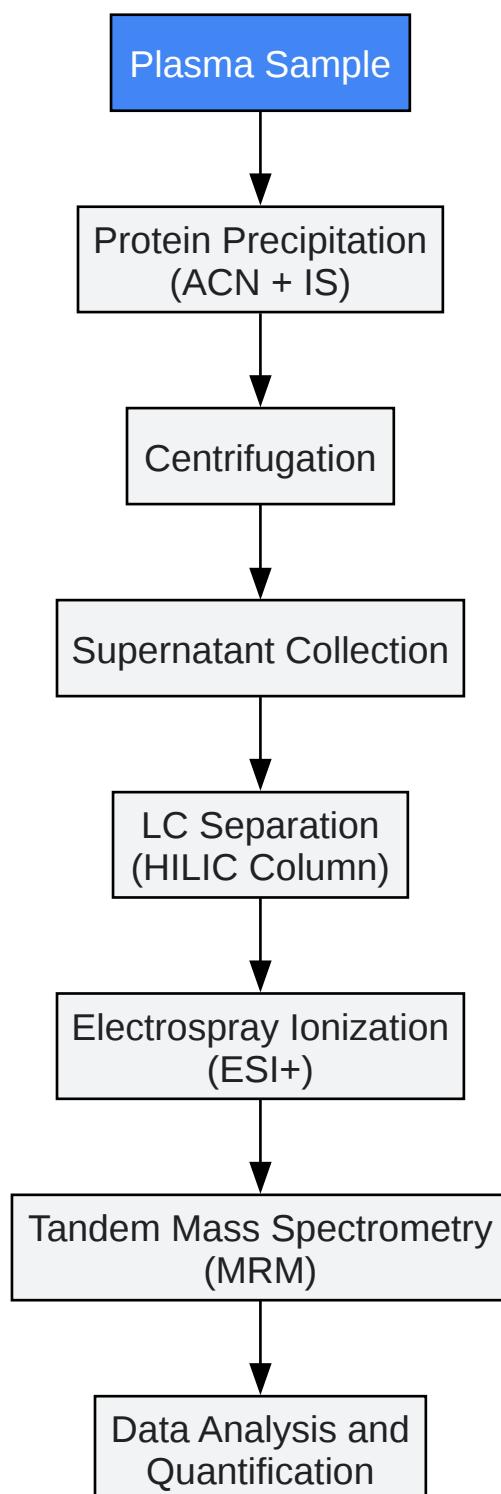
The primary and most well-understood function of **myristoylcarnitine** is its role in the carnitine shuttle system, which facilitates the transport of long-chain fatty acids into the mitochondria for  $\beta$ -oxidation.<sup>[3][4]</sup> This process is essential for cellular energy production, particularly in tissues with high energy demands like skeletal muscle and the heart.<sup>[5]</sup>

## The Carnitine Shuttle

The transport of myristoyl-CoA into the mitochondrial matrix is a multi-step process involving two key enzymes, Carnitine Palmitoyltransferase I (CPT1) and Carnitine Palmitoyltransferase II (CPT2), and a translocase.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [benchchem.com](http://benchchem.com) [benchchem.com]
- 2. [encodeproject.org](http://encodeproject.org) [encodeproject.org]
- 3. [rwdstco.com](http://rwdstco.com) [rwdstco.com]
- 4. [elabscience.com](http://elabscience.com) [elabscience.com]
- 5. Carnitine Palmitoyl Transferase-I (CPT-I) Activity Colorimetric Assay Kit - Elabscience® [elabscience.com]
- To cite this document: BenchChem. [Myristoylcarnitine: A Technical Guide to its Discovery, Characterization, and Biological Significance]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1233240#discovery-and-initial-characterization-of-myristoylcarnitine>

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)